

An In-Depth Technical Guide to the Safe Handling of 4-Isopropoxycyclohexanone

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Compound of Interest

Compound Name: 4-Isopropoxycyclohexanone

Cat. No.: B1319493

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Section 1: Introduction and Scope

4-Isopropoxycyclohexanone is a substituted cyclic ketone of interest in synthetic chemistry. Its structure, featuring a cyclohexanone core and an isopropoxy ether functional group, dictates a specific set of handling requirements. As a specialized reagent, comprehensive safety data may not be widely published. Therefore, this guide synthesizes field-proven safety protocols based on the well-documented hazards of its parent molecule, cyclohexanone, and the known reactivity of ethers. The principles outlined herein are designed to establish a self-validating system of safety, ensuring that researchers can manage the risks associated with this compound's flammability, toxicity, and potential for peroxide formation. All protocols are grounded in authoritative safety standards and are intended for use by trained professionals in a controlled laboratory environment.

Section 2: Hazard Identification and Classification

The primary hazards of **4-Isopropoxycyclohexanone** are extrapolated from data on cyclohexanone and similar organic ethers. The compound should be treated as a flammable liquid that is harmful through multiple routes of exposure and can cause serious irritation.^{[1][2][3]} A critical, yet often overlooked, hazard associated with the ether linkage is the potential for the formation of explosive peroxides upon prolonged storage and exposure to air.^{[4][5]}

Anticipated GHS Classification Summary (Based on Cyclohexanone Data)

Hazard Class	Category	Hazard Statement	Citations
Flammable Liquids	Category 3	H226: Flammable liquid and vapor.	[1][2]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.	[1][2][6]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin.	[2][6]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.	[2][6]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.	[1][2]
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage.	[1][2][6]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation.	[2][3]

Pictograms:

Signal Word: Danger[1][2]

Section 3: Physicochemical Properties

Detailed experimental data for **4-Isopropoxycyclohexanone** is limited. The following table provides key properties for the parent compound, cyclohexanone, which should be used as a reference for anticipating the physical behavior of its isopropoxy derivative. The addition of the isopropoxy group will increase the molecular weight and likely elevate the boiling point and flash point relative to cyclohexanone.

Property	Value (for Cyclohexanone)	Unit	Source
Molecular Formula	C ₆ H ₁₀ O	-	[7]
Molecular Weight	98.14	g/mol	[7]
Boiling Point	155	°C	[2]
Melting Point	-47	°C	[2]
Flash Point	44	°C	[6] (Closed Cup)
Vapor Pressure	4.5	hPa	[6] (at 20 °C)
log P (octanol/water)	0.86	-	[2]

Section 4: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to protection, combining robust engineering controls with appropriate PPE, is mandatory. The causality behind these recommendations is to minimize exposure through all potential routes—inhalation, dermal contact, and ocular contact.

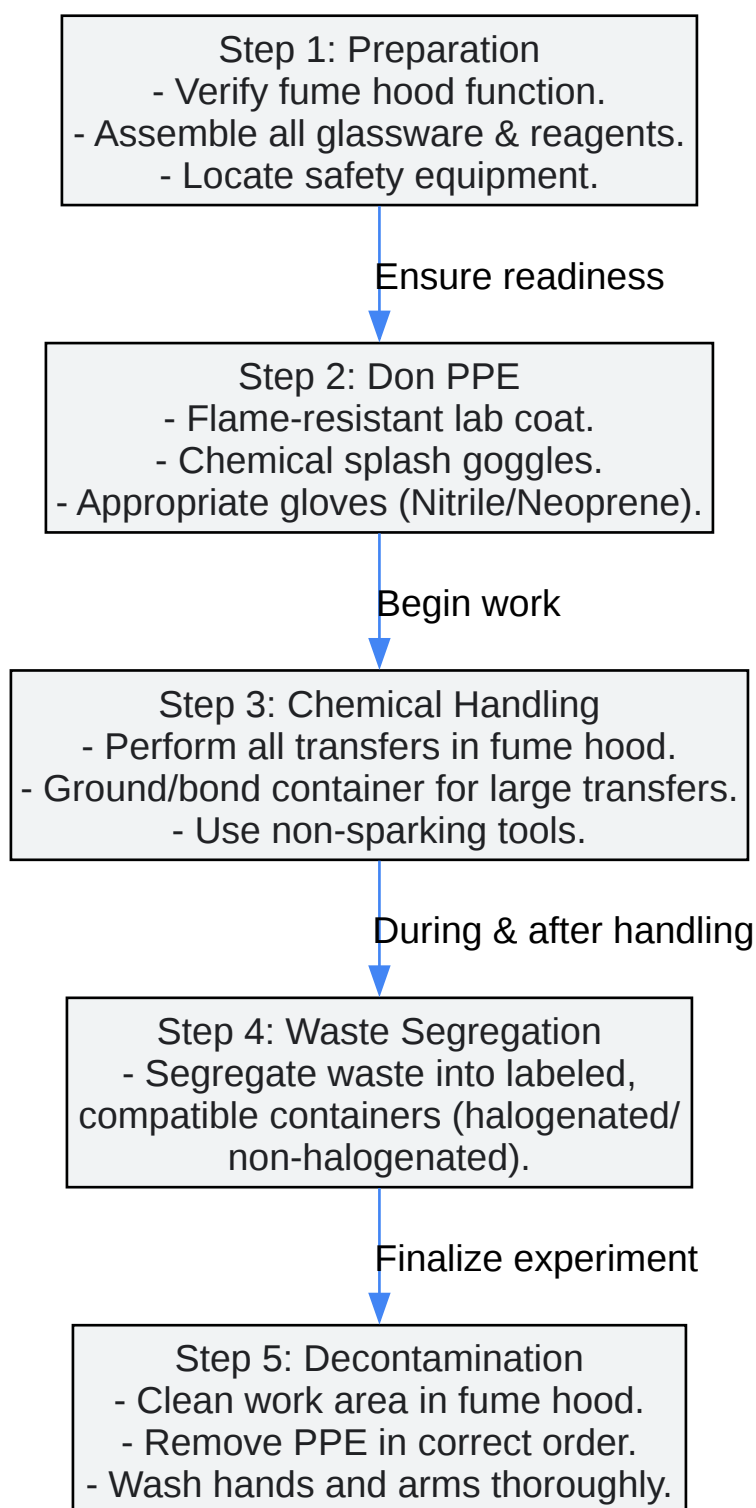
- Engineering Controls:
 - Chemical Fume Hood: All handling of **4-Isopropoxycyclohexanone**, including weighing, transferring, and use in reactions, must be conducted inside a certified chemical fume hood.[8] This is the primary control to prevent inhalation of harmful vapors and contain any potential splashes.[8][9]
 - Ventilation: The laboratory must be well-ventilated to prevent the accumulation of flammable vapors.[10] All electrical equipment must be explosion-proof.[1][7]
 - Safety Stations: A safety shower and eyewash station must be unobstructed and immediately accessible (<10 seconds travel time).[8]
- Personal Protective Equipment (PPE):

- Eye and Face Protection: Chemical splash goggles are mandatory at all times.[\[11\]](#) For procedures with a higher risk of splashing (e.g., transfers of >100 mL), a full-face shield should be worn over the goggles.[\[5\]](#)[\[8\]](#)
- Skin Protection:
 - Gloves: Nitrile or neoprene gloves are recommended.[\[5\]](#)[\[11\]](#) Gloves should be inspected for integrity before each use and changed immediately if contamination is suspected. Never wear contaminated gloves outside the immediate work area.[\[12\]](#)
 - Lab Coat: A flame-resistant lab coat is required to protect against splashes and fire hazards.[\[8\]](#)[\[13\]](#)
- Respiratory Protection: If for any reason work must be performed outside a fume hood (a situation that should be avoided), a NIOSH-approved respirator with an organic vapor cartridge is required.[\[13\]](#)

Section 5: Standard Operating Procedure for Safe Handling

Adherence to a systematic workflow is crucial for minimizing risk. This protocol is a self-validating system where each step confirms the safety of the subsequent action.

Experimental Workflow Diagram



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Caption: Standard workflow for handling **4-Isopropoxycyclohexanone**.

Step-by-Step Methodology

- Preparation: Before handling the chemical, verify that the chemical fume hood is operational. Assemble all necessary equipment and reagents. Ensure a designated, labeled waste container is ready.[\[8\]](#)
- PPE: Don all required PPE as outlined in Section 4.
- Handling:
 - Carefully read the container label twice to ensure the correct chemical is being used.[\[11\]](#)
 - Perform all manipulations within the sash of the fume hood.
 - When transferring the liquid, pour slowly to avoid splashing. For transfers between metal containers, ground and bond the containers to prevent static discharge.[\[7\]](#)[\[10\]](#)[\[14\]](#)
 - Use only non-sparking tools when opening or closing containers.[\[7\]](#)[\[10\]](#)
- Heating/Reactions: If heating is required, use a heating mantle or oil bath with a temperature controller. Never use an open flame.[\[9\]](#) Ensure the reaction is properly vented.
- Post-Handling: Tightly seal the container immediately after use.[\[1\]](#) Decontaminate the work surface. Remove PPE and wash hands and arms thoroughly with soap and water before leaving the lab.[\[11\]](#)[\[12\]](#)

Section 6: Storage and Stability

Proper storage is critical to maintaining the chemical's integrity and preventing the formation of hazardous byproducts.

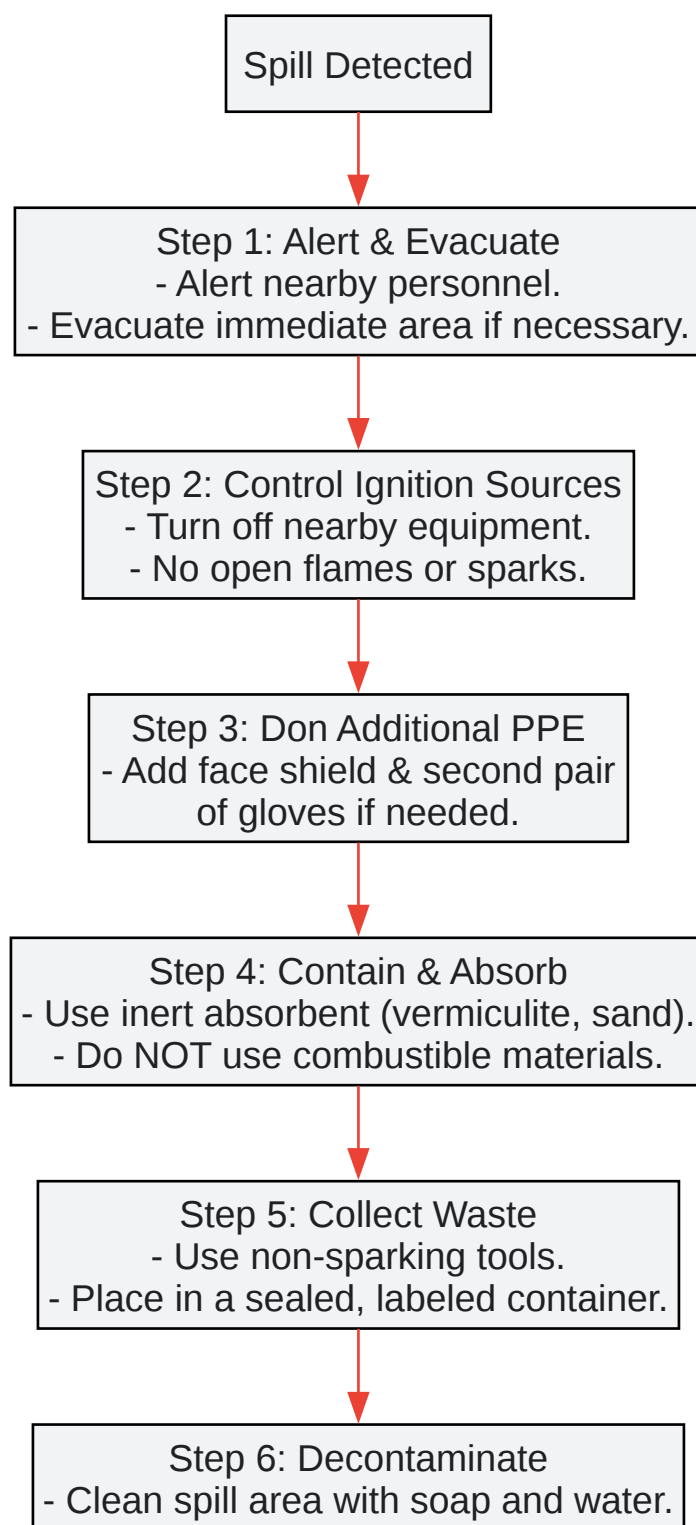
- General Storage: Store in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.[\[15\]](#) The storage location should be a designated flammables cabinet.[\[5\]](#) Keep containers tightly closed to prevent the escape of vapors and exposure to air.[\[1\]](#)[\[10\]](#)
- Incompatibilities: Store separately from strong oxidizing agents, acids, and bases.[\[14\]](#)

- Peroxide Formation: As an ether, **4-Isopropoxycyclohexanone** has the potential to form explosive peroxides upon exposure to oxygen and light over time.
 - Causality: The ether linkage can undergo auto-oxidation to form hydroperoxides, which can detonate when concentrated or heated.
 - Control Measures:
 - Date Containers: Mark containers with the date they are received and the date they are first opened.
 - Limit Shelf Life: Dispose of the chemical after 12 months of receipt or 6 months after opening, whichever comes first, unless a peroxide test is performed.
 - Test for Peroxides: Before distilling or concentrating any quantity of the chemical that has been opened for more than 3-6 months, test for the presence of peroxides using commercially available test strips. If peroxides are present at >100 ppm, consult specialized literature for peroxide removal procedures before proceeding.

Section 7: Emergency Procedures

Immediate and correct response to an emergency can significantly mitigate harm.

Spill Response Workflow Diagram



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Caption: Emergency response workflow for a chemical spill.

- Spill Procedures:

- Evacuate non-essential personnel and alert others in the area.
- Immediately remove all sources of ignition.[1][15]
- Ensure adequate ventilation.
- Wearing appropriate PPE, contain the spill using an inert absorbent material like vermiculite, dry sand, or earth.[14] Do not use combustible materials like paper towels to absorb the bulk of the spill.
- Collect the absorbed material using non-sparking tools and place it into a sealed, properly labeled container for hazardous waste disposal.[14]
- Prevent the spill from entering drains.[1][2]
- Fire Procedures:
 - For small fires, use a dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam extinguisher.[1][14]
 - Do not use a solid stream of water, as it may spread the fire.[15] A water spray can be used to cool fire-exposed containers.[1][14]
 - If the fire is large or cannot be controlled, evacuate the area and call emergency services.
- First Aid Measures:
 - Inhalation: Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[1][7]
 - Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with copious amounts of water for at least 15 minutes.[1][6]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.[6][12]

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. If the person is conscious, have them drink one or two glasses of water. Call a poison control center or physician immediately.[1][7]

Section 8: Waste Disposal

All waste containing **4-Isopropoxycyclohexanone**, including contaminated absorbents and disposable PPE, must be treated as hazardous waste.

- Collect waste in a clearly labeled, sealed, and compatible container.
- Do not mix with incompatible waste streams.
- Dispose of the waste through your institution's Environmental Health & Safety (EHS) office, following all local, state, and federal regulations.[3]

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